

Essential Safety and Logistical Information for Handling D-Mannose-¹³C₃

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Compound of Interest

Compound Name: D-Mannose-13C-3

Cat. No.: B12408652

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling, Operation, and Disposal of D-Mannose-¹³C₃

This document provides comprehensive, immediate safety and logistical information for the handling of D-Mannose-¹³C₃, a stable, non-radioactive, isotopically labeled monosaccharide. While D-Mannose and its isotopically labeled forms are not classified as hazardous substances, adherence to standard laboratory safety protocols is essential to ensure a safe working environment and maintain sample integrity.^{[1][2][3]} This guide offers procedural, step-by-step guidance to address specific operational questions, establishing a foundation of trust in laboratory safety and chemical handling.

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of D-Mannose.

Property	Value
Chemical Formula	$^{13}\text{C}_3\text{C}_3\text{H}_{12}\text{O}_6$
Molecular Weight	183.13 g/mol
Appearance	White crystalline powder
Melting Point	133-140 °C
Water Solubility	2480 g/L (at 17 °C)
LogP	-2.71 (at 25 °C)
Stability	Stable under normal conditions

Data sourced from various chemical suppliers and databases.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Operational Plan: A Step-by-Step Guide to Handling D-Mannose- $^{13}\text{C}_3$

Adherence to a standardized operational procedure is critical for minimizing exposure and preventing contamination.

Pre-Handling Preparations

- Hazard Assessment:** Before commencing any work, conduct a thorough hazard assessment of the experimental protocol. Although D-Mannose- $^{13}\text{C}_3$ is non-hazardous, the other reagents and procedures involved may present risks.
- Designated Work Area:** Designate a specific, clean, and uncluttered area for handling the compound.
- Personal Protective Equipment (PPE) Inspection:** Inspect all PPE for integrity before use. Damaged items, such as torn gloves, should be replaced immediately.

Required Personal Protective Equipment (PPE)

The minimum required PPE for handling D-Mannose- $^{13}\text{C}_3$ includes:

- **Lab Coat:** A standard lab coat should be worn to protect clothing from spills.
- **Protective Eyewear:** Safety glasses with side shields or safety goggles are mandatory to protect against accidental splashes.
- **Gloves:** Disposable nitrile gloves are required to prevent skin contact. If the experimental procedure involves hazardous solvents, consult a glove compatibility chart to select appropriate gloves.

Handling the Compound

- **Weighing:**
 - Tare a clean, dry weighing vessel on an analytical balance.
 - Carefully transfer the desired amount of D-Mannose-¹³C₃ powder to the vessel using a clean spatula or scoop.
 - To minimize the generation of airborne dust, avoid rapid movements and work in an area with minimal air currents. For procedures with a high risk of dust generation, a fume hood may be used.
 - Close the container tightly after use.
- **Dissolving:**
 - Add the weighed D-Mannose-¹³C₃ to the appropriate solvent in a suitable container (e.g., beaker, flask).
 - Stir or agitate the mixture until the solid is completely dissolved. D-Mannose is highly soluble in water.^[5]

Post-Handling Procedures

- **Cleaning:** Clean the work area and any reusable equipment (spatulas, glassware) with an appropriate solvent and/or detergent.

- **Hand Washing:** Wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.

Disposal Plan: Safe and Compliant Waste Management

Proper waste segregation and disposal are crucial for laboratory safety and environmental responsibility.

Waste Segregation

- **Non-Contaminated Waste:** Unused, pure D-Mannose- $^{13}\text{C}_3$ is considered non-hazardous waste.
- **Contaminated Waste:** All materials that have come into contact with D-Mannose- $^{13}\text{C}_3$, such as pipette tips, weighing paper, and gloves, should be considered solid chemical waste. If the compound was used with hazardous substances, the waste must be treated as hazardous and segregated accordingly.

Disposal Procedures

- **Solid Waste:**
 - Collect all contaminated solid waste in a designated, clearly labeled waste container. The label should include the name of the waste material.
 - When the container is full, seal it and arrange for disposal through your institution's chemical waste program. Do not dispose of this waste in the regular trash.
- **Liquid Waste:**
 - Aqueous solutions of D-Mannose- $^{13}\text{C}_3$, in the absence of other hazardous chemicals, may be permissible for drain disposal, depending on local regulations. Always consult your institution's Environmental Health and Safety (EHS) office for guidance.
 - If the solvent is hazardous, the liquid waste must be collected in a labeled, sealed container and disposed of as hazardous chemical waste.

- Empty Containers:
 - The original container of D-Mannose-¹³C₃ should be emptied as much as possible.
 - Deface the label to prevent misuse.
 - Dispose of the empty container in accordance with your institution's guidelines for non-hazardous lab glass or plastic.

Experimental Protocols

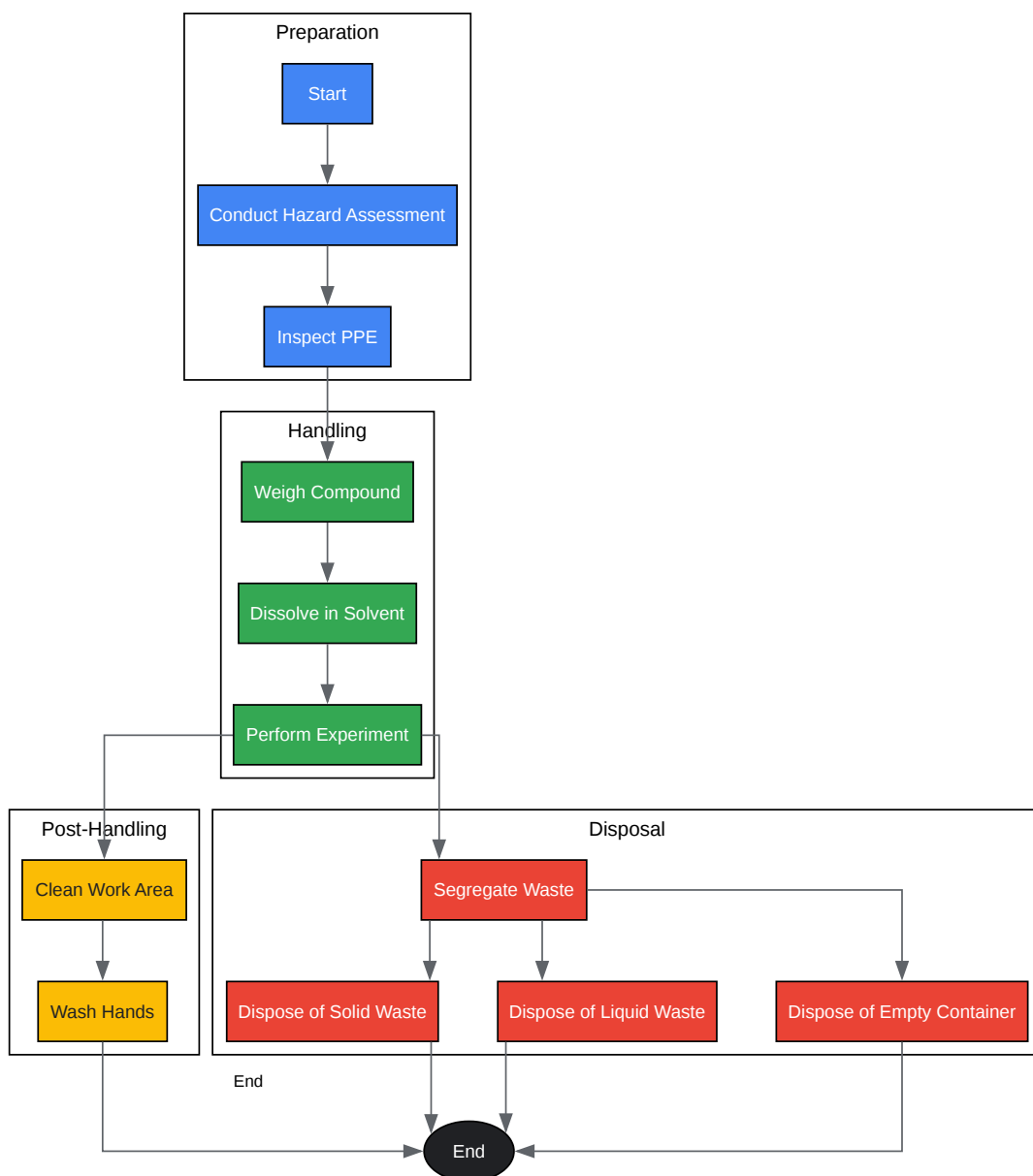
The specific experimental protocol will vary depending on the research application. The following is a general methodology for preparing a stock solution of D-Mannose-¹³C₃.

Preparation of a 100 mM D-Mannose-¹³C₃ Stock Solution

- Calculate the required mass: To prepare 10 mL of a 100 mM solution, calculate the mass of D-Mannose-¹³C₃ needed:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass} = 0.1 \text{ mol/L} \times 0.01 \text{ L} \times 183.13 \text{ g/mol} = 0.18313 \text{ g}$
- Weigh the compound: Accurately weigh 183.1 mg of D-Mannose-¹³C₃ using an analytical balance.
- Dissolve: Transfer the weighed powder to a 10 mL volumetric flask. Add approximately 8 mL of deionized water and swirl to dissolve the solid completely.
- Adjust the volume: Once the solid is fully dissolved, add deionized water to the 10 mL mark.
- Mix: Cap the flask and invert it several times to ensure the solution is homogeneous.
- Store: Store the stock solution at the appropriate temperature as determined by your experimental needs. For short-term storage, refrigeration at 2-8 °C is recommended. For long-term storage, aliquoting and freezing at -20 °C or below is advisable to prevent microbial growth.

Visual Workflow for Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of D-Mannose- $^{13}\text{C}_3$.

Workflow for Handling and Disposal of D-Mannose- $^{13}\text{C}_3$ [Click to download full resolution via product page](#)

Caption: A flowchart outlining the key steps for the safe handling and disposal of D-Mannose- $^{13}\text{C}_3$.

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References

- 1. sfasu.edu [sfasu.edu]
- 2. 1.0 Standard Operating Procedures for Laboratory Chemicals [cege.mtu.edu]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. D-Mannose-1,2,3- $^{13}\text{C}_3$ | CAS | LGC Standards [lgcstandards.com]
- 5. D-Mannose | 3458-28-4 [chemicalbook.com]
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